

# Application Notes and Protocols for Fendona® in Integrated Pest Management (IPM) Programs

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## Compound of Interest

Compound Name: Fendona

Cat. No.: B1208722

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Audience: Researchers, scientists, and drug development professionals.

## 1.0 Introduction

**Fendona®**, with its active ingredient alpha-cypermethrin, is a fast-acting synthetic pyrethroid insecticide widely utilized in Integrated Pest Management (IPM) programs.[1][2] It is recognized for its broad-spectrum efficacy against a multitude of crawling and flying insects.[3][4]

**Fendona®** operates on contact and ingestion, providing rapid knockdown and significant residual activity.[2] Formulations such as suspension concentrates (SC) and controlled-release capsule suspensions (CS) offer versatility in various environments, including residential, commercial, and agricultural settings.[5] The advanced micro-encapsulation technology in **Fendona®** CS formulations enhances the bioavailability of the active ingredient to pests and offers extended residual control for up to 90 days, making it a valuable tool in sustainable pest management strategies.[6]

## 2.0 Mechanism of Action

Alpha-cypermethrin, a Type II pyrethroid, primarily targets the nervous system of insects.[7] It binds to voltage-gated sodium channels on the nerve cell membrane, disrupting their normal function. This binding action slows down the closing of the sodium channels, leading to a prolonged influx of sodium ions. The result is uncontrolled nerve impulses, leading to hyperexcitability, paralysis, and ultimately, the death of the insect.[7] The presence of an alpha-cyano group in its structure is characteristic of Type II pyrethroids and contributes to its potent insecticidal activity.[7]

### 3.0 Data Presentation: Efficacy of Alpha-Cypermethrin

The following tables summarize the efficacy of alpha-cypermethrin against various insect pests based on findings from scientific studies.

Table 1: Knockdown and Mortality of Stored Tobacco Pests Exposed to Alpha-Cypermethrin Treated Nets

| Concentration (mg/m <sup>2</sup> ) | Exposure Time | Lasioderma serricorne Knockdown (%) | Lasioderma serricorne Mortality (7 days post-exposure) (%) | Ephestia elutella Knockdown (%) | Ephestia elutella Mortality (7 days post-exposure) (%) |
|------------------------------------|---------------|-------------------------------------|--|---------------------------------|--|
| 10                                 | 24 h          | Not specified                       | >70%   | Not specified                   | >70%   |
| 30                                 | 30 min        | Not specified                       | Not specified  | Not specified                   | 40% (1 day post-exposure)                              |
| 80                                 | 24 h          | Not specified                       | >70%   | Not specified                   | >70%   |
| 163.5                              | 24 h          | Not specified                       | >70%   | Not specified                   | >70%   |
| 325                                | 24 h          | Not specified                       | 70%  | Not specified                   | 99%  |

Source: Data synthesized from a study on the efficacy of nets coated with different concentrations of alpha-cypermethrin against two major pests of stored tobacco.

Table 2: Comparative Toxicity of Alpha-Cypermethrin and Deltamethrin

| Insect Species      | Insecticide        | LC50       | LD50            |
|---------------------|--------------------|------------|-----------------|
| Aedes aegypti       | Alpha-cypermethrin | 0.003 mg/L | -               |
| Aedes aegypti       | Deltamethrin       | 0.002 mg/L | -               |
| Musca domestica     | Alpha-cypermethrin | -          | 0.02 µ g/insect |
| Musca domestica     | Deltamethrin       | -          | 0.01 µ g/insect |
| Blattella germanica | Alpha-cypermethrin | -          | 0.04 µ g/insect |
| Blattella germanica | Deltamethrin       | -          | 0.02 µ g/insect |

Source: A comparative analysis of the insecticidal activities of Deltamethrin and Alpha-cypermethrin. A lower value indicates higher toxicity.

#### 4.0 Experimental Protocols

The following are detailed methodologies for key experiments to evaluate the efficacy of **Fendona®** (alpha-cypermethrin).

##### 4.1 Protocol for WHO Cone Bioassay for Insecticide-Treated Nets (ITNs)

This protocol is adapted from the World Health Organization (WHO) guidelines for testing the efficacy of ITNs.

- Objective: To assess the knockdown and mortality rates of mosquitoes exposed to **Fendona®**-treated netting.
- Materials:
  - **Fendona®**-treated net samples (25 cm x 25 cm)
  - Untreated net samples (control)
  - WHO cones
  - Aspirator

- Holding cups with access to a sugar solution
- Susceptible laboratory-reared adult female mosquitoes (e.g., *Anopheles gambiae*, *Aedes aegypti*), 2-5 days old and non-blood-fed.
- Timer
- Incubator set at  $27\pm 2^{\circ}\text{C}$  and  $75\pm 10\%$  relative humidity.
- Procedure:
  - Attach four WHO cones to each net sample.
  - Introduce five female mosquitoes into each cone.
  - Expose the mosquitoes to the netting for 3 minutes.
  - After the exposure period, carefully remove the mosquitoes from the cones using an aspirator and transfer them to the holding cups.
  - Record knockdown at 60 minutes post-exposure.
  - Provide access to a 10% sugar solution and hold the mosquitoes for 24 hours in the incubator.
  - Record mortality at 24 hours post-exposure.
  - Conduct concurrent tests with untreated netting as a control.
  - If control mortality is between 5% and 20%, correct the observed mortality using Abbott's formula. If control mortality is over 20%, the test is invalid and should be repeated.

#### 4.2 Protocol for Cockroach Susceptibility Test (Glass Jar Method)

This protocol is based on the WHO method for determining insecticide susceptibility in cockroaches.

- Objective: To determine the lethal time (LT50) of **Fendona®** for a specific cockroach population.

- Materials:
  - Technical grade alpha-cypermethrin
  - Acetone
  - Glass jars (1-liter)
  - Pipettes
  - Adult male cockroaches (e.g., *Blattella germanica*)
  - CO<sub>2</sub> for anesthetization
  - Timer
- Procedure:
  - Prepare a stock solution of alpha-cypermethrin in acetone.
  - Coat the inside of the glass jars with a specific concentration of the insecticide solution (e.g., 100 mg/m<sup>2</sup>). Roll the jars to ensure even coating and allow the solvent to evaporate completely.
  - Prepare control jars treated with acetone only.
  - Anesthetize the cockroaches with CO<sub>2</sub> for a short period (e.g., 15 seconds).
  - Introduce 10 adult male cockroaches into each treated and control jar.
  - Record the time to knockdown for each cockroach.
  - Assess mortality at set time intervals (e.g., every 15 minutes) for up to 24 hours. A cockroach is considered dead if it is unable to right itself when gently prodded.
  - Calculate the LT<sub>50</sub> value using probit analysis.

#### 4.3 Protocol for Bed Bug Residual Efficacy Test

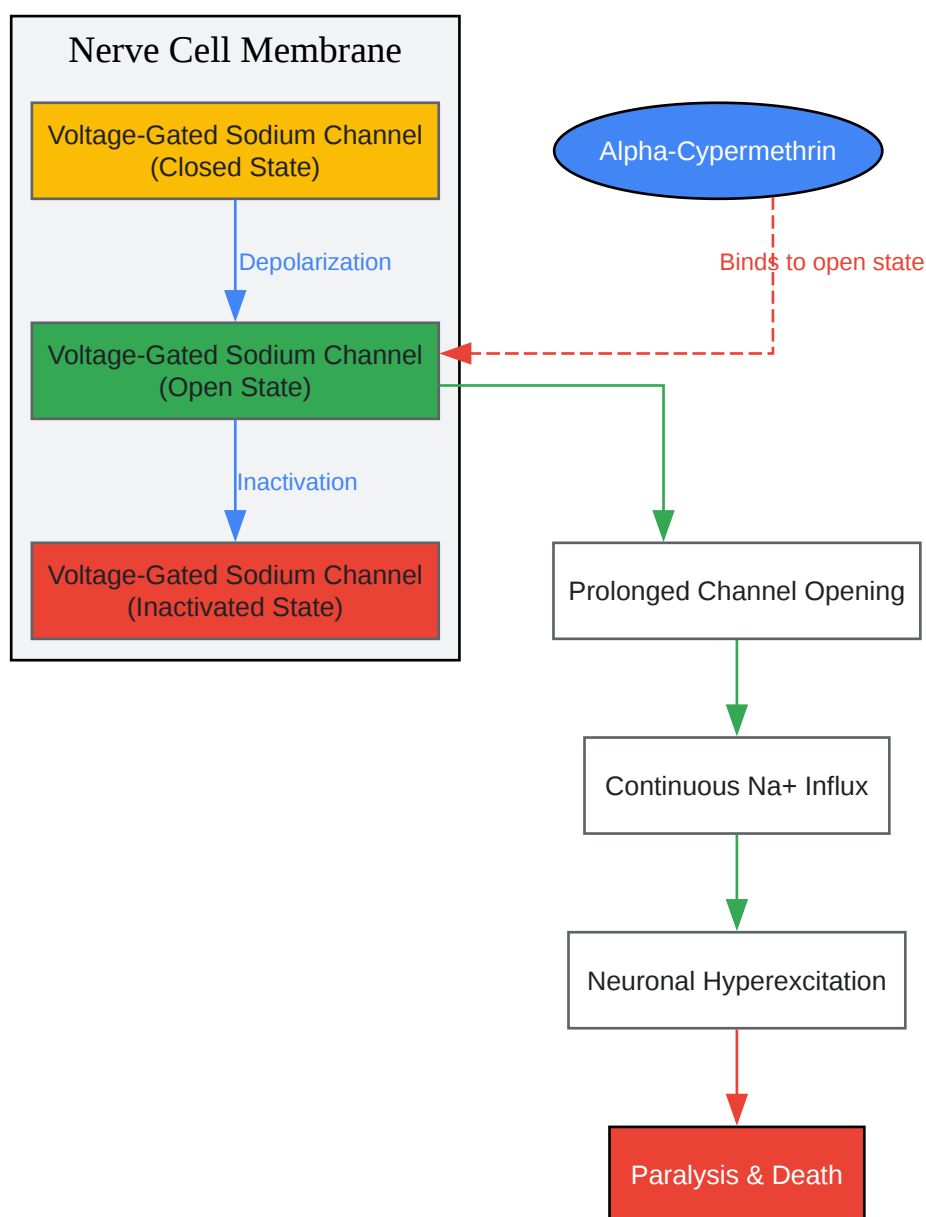
This protocol is a simulated-use test to evaluate the residual efficacy of **Fendona®** against bed bugs.

- Objective: To assess the mortality of bed bugs exposed to aged residues of **Fendona®** on various surfaces.
- Materials:
  - **Fendona®** SC or CS formulation
  - Substrates for treatment (e.g., wood, ceramic tile, mattress fabric)
  - Spraying equipment (e.g., Potter tower or similar)
  - Adult bed bugs (*Cimex lectularius*)
  - Petri dishes
  - Forced-air oven or environmental chamber for aging treated surfaces
  - Heat and CO2 source to attract bed bugs
- Procedure:
  - Treat the surfaces with the desired concentration of **Fendona®** solution and allow them to dry completely.
  - Age the treated surfaces for a specified period (e.g., 1, 7, 30, 60, 90 days) under controlled conditions (e.g., 25°C, 50% RH).
  - Place a treated surface in a testing arena.
  - Introduce a cohort of adult bed bugs into the arena at a distance from the treated surface.
  - Use a heat and CO2 source to attract the bed bugs across the treated surface.
  - Confine the bed bugs to the treated surface for a specific exposure period (e.g., 10 minutes).

- After exposure, transfer the bed bugs to clean Petri dishes with a food source.
- Record mortality at 24, 48, and 72 hours post-exposure.
- Conduct the same procedure with untreated surfaces for control.

## 5.0 Visualizations

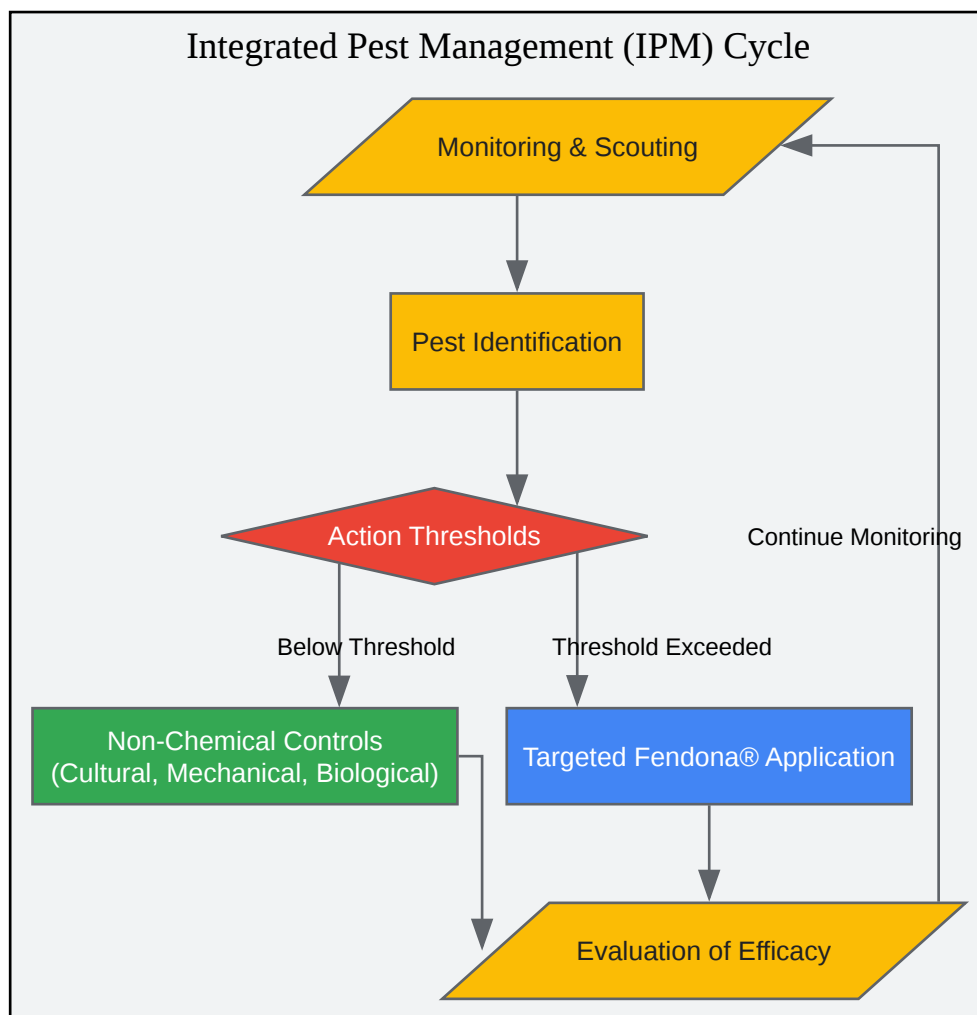
### 5.1 Signaling Pathway of Alpha-Cypermethrin



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Caption: Mode of action of alpha-cypermethrin on insect nerve cells.

## 5.2 IPM Workflow Incorporating **Fendona®**



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